

Synthesis and characterization of 2,2-Dimethylcyclopentan-1-amine

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Compound of Interest

Compound Name: 2,2-Dimethylcyclopentan-1-amine

CAS No.: 345658-02-8

Cat. No.: B122073

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An In-depth Technical Guide to the Synthesis and Characterization of **2,2-Dimethylcyclopentan-1-amine**

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Abstract

This technical guide provides a comprehensive overview of a robust and efficient laboratory-scale synthesis of **2,2-Dimethylcyclopentan-1-amine**, a valuable building block in pharmaceutical and materials science research. The synthesis is achieved through the reductive amination of the commercially available precursor, 2,2-Dimethylcyclopentanone, via the classical Leuckart reaction. This document details the underlying chemical principles, provides a step-by-step experimental protocol, and outlines a complete characterization of the target compound using modern analytical techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). The causality behind experimental choices is explained to provide researchers with field-proven insights. All protocols and data are supported by authoritative references to ensure scientific integrity and reproducibility.

Introduction: Significance of Sterically Hindered Cycloalkylamines

Cycloalkylamines are prevalent structural motifs in a vast array of biologically active molecules and advanced materials. The incorporation of a cyclopentane ring introduces a degree of conformational rigidity that can be advantageous for optimizing ligand-receptor interactions in drug design. Specifically, the 2,2-dimethyl substitution pattern on the cyclopentyl ring provides significant steric hindrance around the amine functionality. This structural feature can impart unique properties, such as enhanced metabolic stability in drug candidates or altered reactivity and selectivity in catalytic applications. **2,2-Dimethylcyclopentan-1-amine** (CAS No. 345658-02-8) serves as a key intermediate for more complex molecular architectures, making a reliable synthetic route and thorough characterization essential for its effective use in research and development.^[1]

Synthetic Strategy: Reductive Amination

The conversion of a ketone to a primary amine is a cornerstone transformation in organic synthesis. Among the various available methods, reductive amination stands out for its efficiency and operational simplicity.^{[2][3]} This process involves two key stages: the formation of an imine intermediate from the reaction of a carbonyl compound with an amine source, followed by the reduction of the C=N double bond.

Pathway Selection: The Leuckart Reaction

For the synthesis of **2,2-Dimethylcyclopentan-1-amine**, the Leuckart reaction was selected as the method of choice. This classical one-pot reaction utilizes ammonium formate or formamide as both the nitrogen source and the in-situ reducing agent, obviating the need for expensive metal catalysts or high-pressure hydrogenation equipment.^{[4][5]} The reaction proceeds by heating the ketone with the reagent, which generates ammonia and formic acid. The ammonia reacts with the ketone to form an imine, which is then reduced by the formic acid to yield an N-formyl amine intermediate.^[6] Subsequent acidic or basic hydrolysis cleaves the formyl group to liberate the desired primary amine.^[5] The high temperatures required (typically 120-180 °C) drive the reaction equilibrium towards the product.^[4]

Starting Material: 2,2-Dimethylcyclopentanone

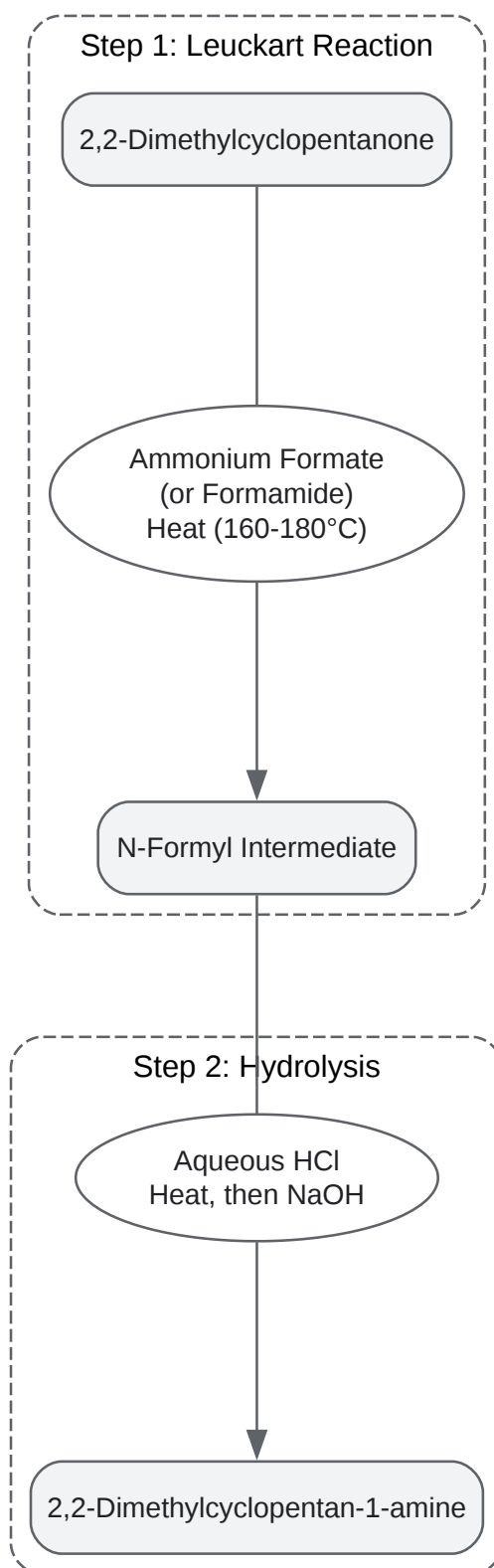
The synthesis begins with the precursor 2,2-Dimethylcyclopentanone (CAS No. 4541-32-6), a commercially available cyclic ketone.^[7] This compound is a colorless to light yellow liquid with a boiling point of 143-145 °C.^[7] It is a key intermediate in the synthesis of the fungicide Metconazole, highlighting its industrial relevance.^{[8][9]} Its availability and well-defined properties make it an ideal starting point for this synthesis.

Experimental Section

This section provides a detailed, self-validating protocol for the synthesis and purification of **2,2-Dimethylcyclopentan-1-amine**. The subsequent characterization serves to confirm the identity and purity of the final product.

Synthesis Workflow

The overall transformation from the starting ketone to the final amine product is illustrated below.



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Caption: Overall synthetic workflow for **2,2-Dimethylcyclopentan-1-amine**.

Detailed Protocol: Leuckart Reaction and Hydrolysis

Materials:

- 2,2-Dimethylcyclopentanone (1.0 eq)
- Ammonium formate (2.5 - 3.0 eq)
- Concentrated Hydrochloric Acid (HCl)
- Sodium Hydroxide (NaOH) pellets or 50% aqueous solution
- Diethyl ether or Dichloromethane (for extraction)
- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)
- Deionized water

Procedure:

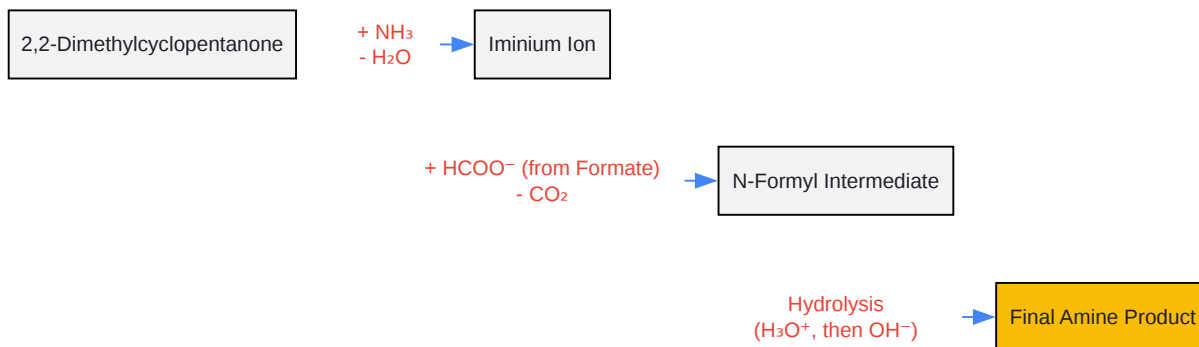
- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a heating mantle, combine 2,2-Dimethylcyclopentanone (e.g., 11.2 g, 0.1 mol) and ammonium formate (e.g., 18.9 g, 0.3 mol).
 - **Causality:** An excess of ammonium formate is used to drive the reaction to completion and ensure a sufficient supply of both the aminating agent (ammonia) and the reducing agent (formic acid).[10]
- **Leuckart Reaction:** Heat the mixture gradually to 160-180 °C. The reaction mixture will become homogeneous and begin to evolve carbon dioxide. Maintain this temperature for 4-6 hours, or until CO_2 evolution ceases.
 - **Causality:** The high temperature is necessary to facilitate the decomposition of ammonium formate and to overcome the activation energy for both imine formation and the subsequent hydride transfer from formate.[6]
- **Hydrolysis of the Intermediate:** Cool the reaction mixture to room temperature. Cautiously add concentrated HCl (e.g., 50 mL of 6M HCl) to the flask. Re-equip the flask for reflux and

heat the acidic mixture for 4-8 hours.

- Causality: The acidic hydrolysis cleaves the stable N-formyl amide intermediate to yield the ammonium salt of the primary amine and formic acid.
- Workup and Isolation: After cooling, transfer the acidic solution to a separatory funnel and wash with diethyl ether (2 x 50 mL) to remove any unreacted ketone or neutral byproducts. Discard the organic layers.
- Basification: Cool the aqueous layer in an ice bath. Slowly and carefully add a concentrated NaOH solution until the solution is strongly basic (pH > 12). This will liberate the free amine, which may separate as an oily layer.
 - Causality: The strong base deprotonates the ammonium salt, converting it to the free amine, which has lower water solubility and can be extracted.
- Extraction: Extract the basic aqueous solution with diethyl ether or dichloromethane (3 x 50 mL). Combine the organic extracts.
- Drying and Concentration: Dry the combined organic layers over anhydrous MgSO_4 or Na_2SO_4 . Filter off the drying agent and remove the solvent by rotary evaporation.
- Purification: The crude product can be purified by fractional distillation under atmospheric or reduced pressure to yield pure **2,2-Dimethylcyclopentan-1-amine** as a colorless liquid.

Mechanistic Insight

The Leuckart reaction proceeds through a well-established mechanism involving the formation and subsequent reduction of an iminium ion.



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Caption: Simplified mechanism of the Leuckart reaction pathway.

Characterization of 2,2-Dimethylcyclopentan-1-amine

Thorough characterization is essential to confirm the structure and purity of the synthesized product. The following data are predicted based on the known structure and standard spectroscopic principles.

Spectroscopic Data Summary

Technique	Parameter	Expected Observation
^1H NMR	Chemical Shift (δ)	$\sim 2.8\text{--}3.2$ ppm (t, 1H, CH-NH ₂), $\sim 1.2\text{--}1.8$ ppm (m, 6H, CH ₂), $\sim 1.0\text{--}1.5$ ppm (br s, 2H, NH ₂), ~ 0.9 ppm (s, 6H, 2 x CH ₃)
^{13}C NMR	Chemical Shift (δ)	$\sim 60\text{--}65$ ppm (CH-NH ₂), $\sim 45\text{--}50$ ppm (C(CH ₃) ₂), $\sim 35\text{--}40$ ppm (CH ₂), $\sim 20\text{--}25$ ppm (CH ₂), $\sim 25\text{--}30$ ppm (2 x CH ₃)
IR	Wavenumber (cm ⁻¹)	3300-3400 (N-H stretch, two bands), 2850-2960 (C-H stretch), 1590-1650 (N-H bend, scissoring)
MS (EI)	Mass-to-Charge (m/z)	113 (M ⁺), 98 ([M-CH ₃] ⁺), 56

Detailed Analysis

- ^1H NMR Spectroscopy:** The proton on the carbon bearing the amine group (C1) is expected to appear as a triplet downfield due to the deshielding effect of the nitrogen atom. The six protons of the three methylene groups on the cyclopentane ring will likely appear as a complex multiplet. The two geminal methyl groups are chemically equivalent and should appear as a sharp singlet integrating to six protons. The amine protons often appear as a broad singlet, and their chemical shift can vary depending on concentration and solvent.
- ^{13}C NMR Spectroscopy:** The spectrum should show five distinct signals for the seven carbon atoms. The carbon attached to the amine (C1) will be the most downfield among the sp³ carbons. The quaternary carbon (C2) will also be distinct. The two methyl groups are equivalent and will appear as a single peak. The remaining three methylene carbons of the ring may or may not be equivalent depending on conformational effects.
- Infrared (IR) Spectroscopy:** The most diagnostic feature for a primary amine is the appearance of two medium-intensity absorption bands in the 3300-3400 cm⁻¹ region, corresponding to the symmetric and asymmetric N-H stretching vibrations. A scissoring

(bending) vibration for the -NH_2 group is also expected around 1600 cm^{-1} . Strong C-H stretching bands will be present below 3000 cm^{-1} .

- Mass Spectrometry (MS): Electron ionization mass spectrometry should show a molecular ion (M^+) peak at $m/z = 113$, corresponding to the molecular weight of $\text{C}_7\text{H}_{15}\text{N}$.^[1] A common fragmentation pathway for alkyl amines is the loss of an alkyl radical. The loss of a methyl group ($\bullet\text{CH}_3$) would result in a significant fragment ion at $m/z = 98$.

Safety and Handling

2,2-Dimethylcyclopentan-1-amine is a flammable liquid and is harmful if swallowed.^[1] It is expected to cause skin and serious eye irritation.^[1] All manipulations should be performed in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. The starting material, 2,2-Dimethylcyclopentanone, is also a flammable liquid.^[11] The Leuckart reaction involves high temperatures and the evolution of gas; appropriate pressure-relief and temperature control measures must be in place.

Conclusion

This guide has detailed a reliable and well-documented method for the synthesis of **2,2-Dimethylcyclopentan-1-amine** from its corresponding ketone via the Leuckart reaction. The protocol is straightforward, uses readily available reagents, and avoids the use of specialized equipment. The comprehensive characterization plan provides a clear framework for validating the identity and purity of the final product, ensuring its suitability for further application in research and drug development.

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